

# 2-Bromo-5-fluorophenol safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Bromo-5-fluorophenol

Cat. No.: B114175

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## An In-depth Technical Guide to the Safe Handling of 2-Bromo-5-fluorophenol

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety data sheet (SDS) information for **2-Bromo-5-fluorophenol** (CAS No: 147460-41-1), a versatile building block in organic synthesis. The following sections outline its hazards, handling procedures, and emergency protocols, ensuring its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-5-fluorophenol** is presented in the table below. This information is crucial for the safe design of experiments and for understanding its behavior under various conditions.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFO
Molecular Weight	191.00 g/mol
Appearance	Colorless to light yellow or orange clear liquid
Density	1.717 g/mL at 25 °C
Boiling Point	185 °C
Flash Point	87 °C (188.6 °F) - closed cup[1][2]
Refractive Index	n <sub>20/D</sub> 1.553
pKa	7.43 ± 0.10 (Predicted)
Storage Temperature	Room temperature; keep in a dark, dry place


## Hazard Identification and Classification

**2-Bromo-5-fluorophenol** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation[1]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled
Flammable Liquids	4	H227: Combustible liquid[3]

Signal Word: Warning[1]

Hazard Pictogram:

 alt text

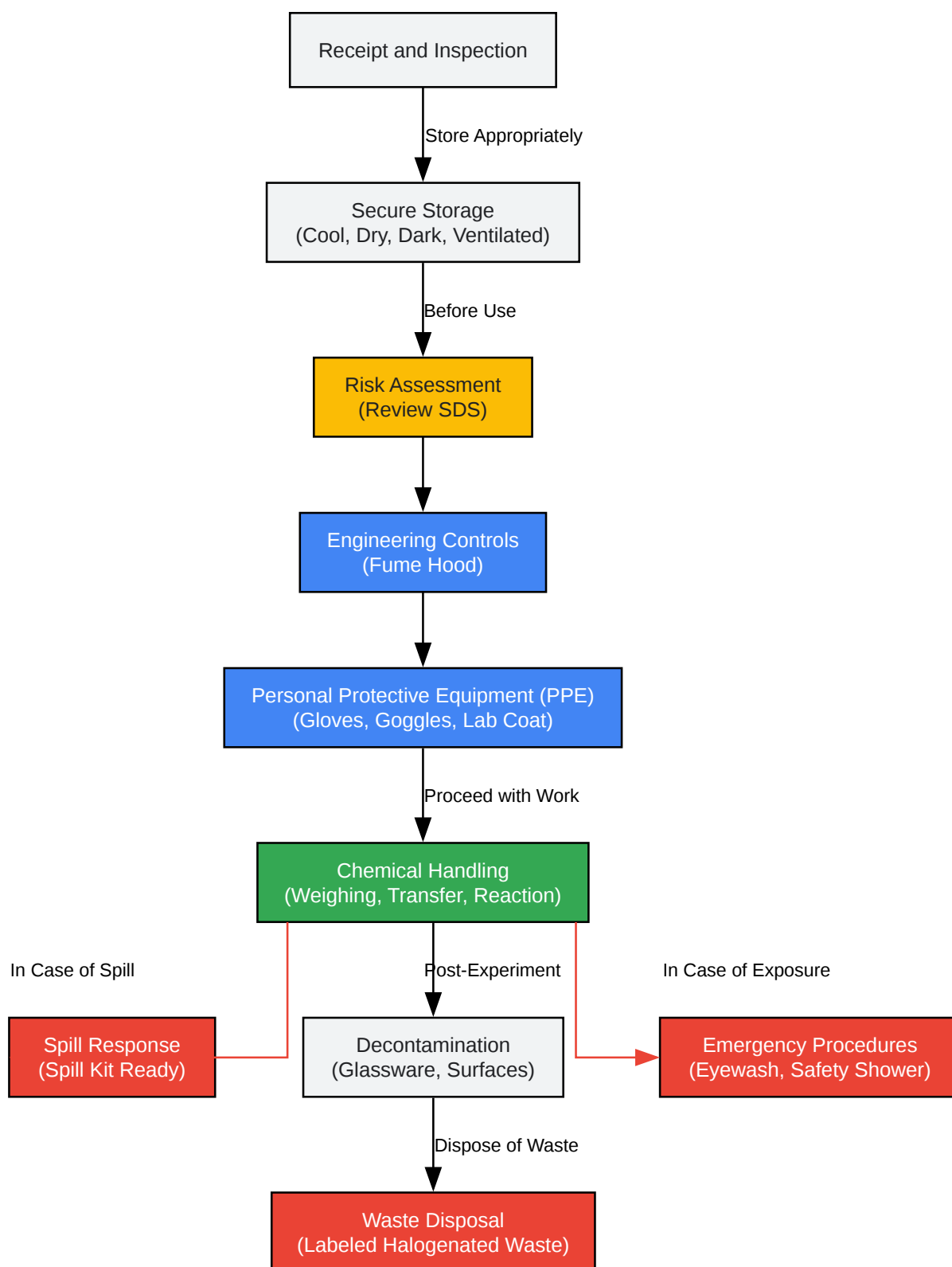
## Experimental Protocols for Hazard Assessment

While the specific experimental data for **2-Bromo-5-fluorophenol** is not publicly available, the hazard classifications are typically determined based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are general descriptions of the types of methodologies that would be employed to assess the hazards associated with this chemical.

- **Skin Irritation/Corrosion (OECD TG 439):** An in vitro reconstructed human epidermis model is typically used. The test chemical is applied topically to the tissue model. After a specified exposure period, the cell viability is measured. A reduction in cell viability below a certain threshold indicates that the chemical is an irritant.
- **Serious Eye Damage/Irritation (OECD TG 492):** A similar in vitro method using a reconstructed human cornea-like epithelium is employed. The test chemical is applied to the epithelial surface, and the extent of cell damage is evaluated by measuring the reduction in tissue viability.
- **Acute Oral Toxicity (OECD TG 423):** This study typically involves the administration of the chemical to fasted animals (e.g., rats) at a series of dose levels. The animals are observed for a specified period for signs of toxicity and mortality. The LD50 (the dose that is lethal to 50% of the test population) is then estimated.
- **Inhalation Toxicity (OECD TG 403):** This test involves exposing animals (e.g., rats) to the chemical as a vapor, mist, or dust in an inhalation chamber for a defined period. The animals are then observed for toxic effects and mortality to determine the LC50 (the concentration that is lethal to 50% of the test population).

## Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2-Bromo-5-fluorophenol** in a research environment. Adherence to this workflow is critical to minimize exposure and ensure laboratory safety.



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Safe handling workflow for **2-Bromo-5-fluorophenol**.

## First-Aid Measures

In the event of exposure to **2-Bromo-5-fluorophenol**, immediate action is crucial. The following first-aid measures should be taken:

- **Inhalation:** Remove the individual to fresh air and keep them comfortable for breathing. If the person is not breathing, give artificial respiration. Seek medical attention if you feel unwell.[4][5]
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, seek medical advice.[4][5]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[4][5]
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell.[4][5]

## Fire-Fighting Measures

**2-Bromo-5-fluorophenol** is a combustible liquid. In the event of a fire, the following measures should be taken:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- **Specific Hazards:** Hazardous decomposition products formed under fire conditions include carbon oxides, hydrogen bromide gas, and hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

## Accidental Release Measures

In the case of a spill, the following steps should be taken to mitigate the hazard:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment (PPE). Avoid breathing vapors, mist, or gas. Evacuate personnel to a safe area.  
[4]
- Environmental Precautions: Prevent the chemical from entering drains.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

## Personal Protective Equipment

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **2-Bromo-5-fluorophenol**:

- Eye/Face Protection: Wear chemical safety goggles with side-shields conforming to EN166 or NIOSH-approved safety glasses.[4]
- Hand Protection: Handle with chemical-resistant gloves (e.g., butyl rubber, neoprene). Gloves must be inspected prior to use.[4]
- Body Protection: Wear a lab coat, closed-toe shoes, and long pants. For tasks with a higher risk of splashing, a chemically impervious apron should be worn.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If the risk of inhalation is high, use a NIOSH-approved respirator with an appropriate cartridge.[1]

This technical guide provides a comprehensive overview of the safety information for **2-Bromo-5-fluorophenol**. By understanding and implementing these safety procedures, researchers can minimize risks and ensure a safe laboratory environment. Always consult the most recent version of the Safety Data Sheet from your supplier before use.

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